Introduction to GLP-1 and its Therapeutic Potential

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Compound of Interest

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Glucagon-like peptide-1 (GLP-1) is an incretin hormone secreted by L-cells of the intestine in response to nutrient intake.[1] It plays a pivotal role in glucose homeostasis through multiple mechanisms: potentiating glucose-dependent insulin secretion from pancreatic β-cells, suppressing glucagon secretion, delaying gastric emptying, and promoting satiety.[1][2] These multifaceted actions make the GLP-1 receptor (GLP-1R), a Class B G protein-coupled receptor (GPCR), a prime target for therapeutic intervention in type 2 diabetes and obesity.[2][3]

The native GLP-1 peptide, however, has a very short plasma half-life of only a few minutes due to rapid degradation by the enzyme dipeptidyl peptidase-4 (DPP-4).[4] This limitation spurred the development of DPP-4 resistant GLP-1 analogues and derivatives with extended half-lives, leading to blockbuster drugs such as liraglutide, semaglutide, and exenatide.[3][5] The discovery process for these agents involves chemical synthesis, structure-activity relationship (SAR) studies, and a cascade of in vitro and in vivo pharmacological evaluations.

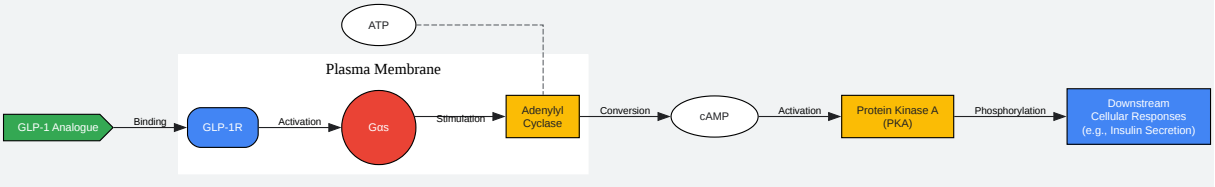
The GLP-1 Receptor Signaling Pathway

The GLP-1 receptor signals primarily through the Gαs protein subunit.[6][7] Upon agonist binding, the receptor undergoes a conformational change, leading to the activation of adenylyl cyclase. This enzyme catalyzes the conversion of ATP to cyclic adenosine monophosphate

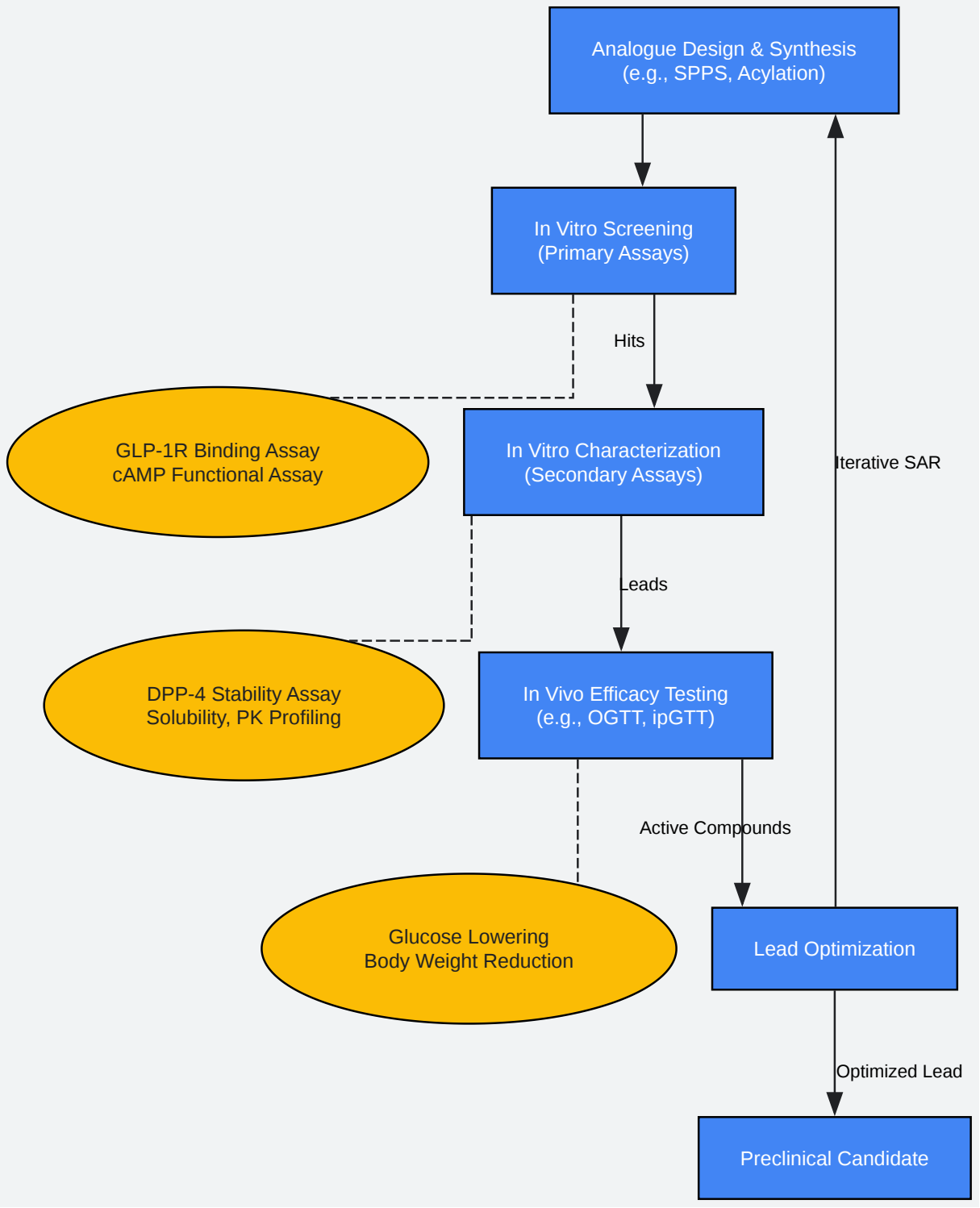
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(cAMP).[8] Elevated intracellular cAMP levels then activate Protein Kinase A (PKA), which phosphorylates various downstream targets, ultimately leading to the physiological effects of GLP-1, such as insulin vesicle exocytosis in pancreatic β-cells.[7]

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References

- 1. The structure and function of the glucagon-like peptide-1 receptor and its ligands - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Compare and Contrast the Glucagon-Like Peptide-1 Receptor Agonists (GLP1RAs) - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 3. Multifaceted Roles of GLP-1 and Its Analogs: A Review on Molecular Mechanisms with a Cardiotherapeutic Perspective [mdpi.com]
- 4. researchgate.net [researchgate.net]
- 5. pubs.acs.org [pubs.acs.org]
- 6. axxam.com [axxam.com]
- 7. indigobiosciences.com [indigobiosciences.com]
- 8. diabetesjournals.org [diabetesjournals.org]
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